

Personal protective equipment for handling 1-Fluoroheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Fluoroheptane

Cat. No.: B1584036

[Get Quote](#)

Essential Safety and Handling Guide for 1-Fluoroheptane

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate, essential information for the safe handling and disposal of **1-Fluoroheptane**, including personal protective equipment (PPE) recommendations, operational protocols, and emergency procedures.

Key Physical and Safety Data

A summary of important quantitative data for **1-Fluoroheptane** is provided in the table below for easy reference.

Property	Value	Source
CAS Number	661-11-0	[1][2][3]
Molecular Formula	C ₇ H ₁₅ F	[3][4][5]
Molecular Weight	118.19 g/mol	[2][4]
Appearance	Liquid	[2]
Boiling Point	119.2 °C at 750 mmHg	[2]
Density	0.806 g/mL at 25 °C	[2]
Flash Point	14 °C (57.2 °F) - closed cup	[2]
Signal Word	Danger	[2]
Hazard Classifications	Flammable Liquid 2, Skin Irritant 2, Eye Irritant 2, STOT SE 3 (Respiratory system)	[2][4]

Personal Protective Equipment (PPE)

When handling **1-Fluoroheptane**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

- **Hand Protection:** Wear protective gloves. Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.
- **Eye and Face Protection:** Use chemical safety goggles or glasses.[6] A face shield is also recommended.[1][6]
- **Skin and Body Protection:** Wear suitable protective clothing, such as a flame-resistant lab coat, full-length pants, and closed-toe shoes.[1][6][7][8]
- **Respiratory Protection:** In case of inadequate ventilation, wear suitable respiratory protection, such as a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[6]

Operational and Disposal Plans

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[6\]](#)
- Ensure that emergency eye wash fountains and safety showers are readily available in the immediate vicinity of any potential exposure.[\[1\]](#)[\[6\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#) Use only non-sparking tools and explosion-proof electrical/ventilating/lighting equipment.[\[1\]](#)

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before handling **1-Fluoroheptane**.
- Keep the container tightly closed when not in use.[\[1\]](#)
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[\[1\]](#)
- Avoid breathing fumes, mist, spray, or vapors.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[6\]](#)

Storage:

- Store in a dry, cool, and well-ventilated area.[\[1\]](#)[\[6\]](#)
- Store locked up.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[6\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Do not let the product enter drains.

- Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.

Emergency Procedures

First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.^[1] If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.^[1]
- If on Skin: Take off immediately all contaminated clothing.^[1] Rinse skin with water or shower.^[1] Wash with plenty of soap and water.^{[1][9]} If skin irritation occurs, get medical advice/attention.^[1]
- If in Eyes: Rinse cautiously with water for several minutes.^[1] Remove contact lenses, if present and easy to do.^[1] Continue rinsing for at least 15 minutes.^{[10][11]} If eye irritation persists, get medical advice/attention.^[1]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

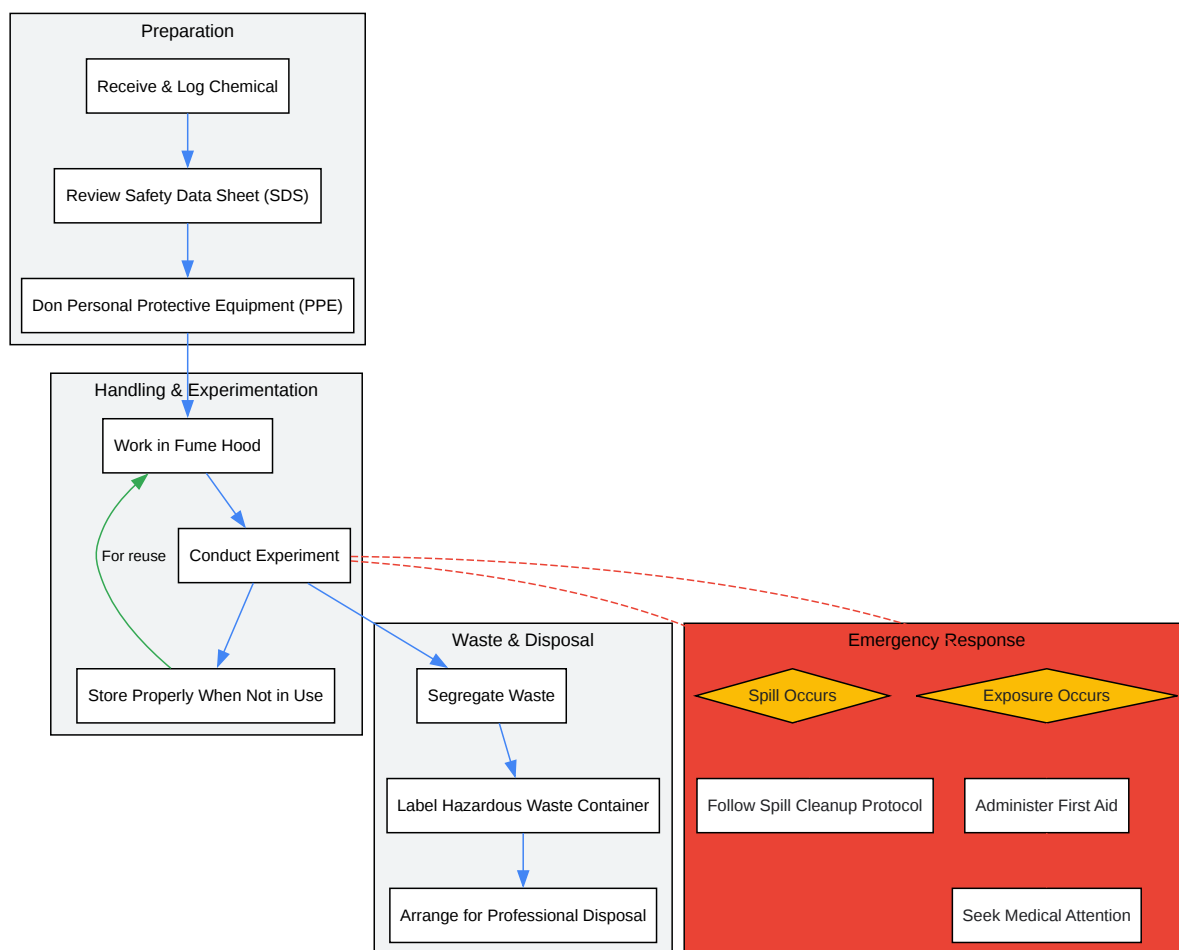
Spill Cleanup: For small spills:

- Evacuate unnecessary personnel and ensure adequate ventilation.^[1]
- Eliminate all ignition sources.^[1]
- Wear appropriate PPE as described above.
- Contain the spill using absorbent materials like vermiculite, cat litter, or spill pillows.^{[12][13]}
- Working from the outside in, absorb the liquid.^{[12][14]}
- Collect the absorbed material and residues using non-sparking tools and place it into a suitable, closed container for disposal as hazardous waste.^{[12][14][15]}
- Decontaminate the area with a suitable cleaning agent.^[12]

For large spills (more than one liter), evacuate the area and contact emergency services.[\[13\]](#)
[\[15\]](#)

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **1-Fluoroheptane** in a laboratory setting, from receiving to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **1-Fluoroheptane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. synquestlabs-azuredev-test.azurewebsites.net [synquestlabs-azuredev-test.azurewebsites.net]
- 2. 1-Fluoroheptane 98 661-11-0 [sigmaaldrich.com]
- 3. store.p212121.com [store.p212121.com]
- 4. 1-Fluoroheptane | C7H15F | CID 12619 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-Fluoroheptane | 661-11-0 | FF77109 | Biosynth [biosynth.com]
- 6. synquestlabs.com [synquestlabs.com]
- 7. ipo.rutgers.edu [ipo.rutgers.edu]
- 8. Flame Resistant PPE | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 9. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 10. First Aid: Chemical Exposure | UMass Memorial Health [ummhealth.org]
- 11. CCOHS: First Aid for Chemical Exposures [ccohs.ca]
- 12. qmul.ac.uk [qmul.ac.uk]
- 13. chemkleancorp.com [chemkleancorp.com]
- 14. Cleaning up a spill | Compliance and Risk Management [kent.edu]
- 15. ccny.cuny.edu [ccny.cuny.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Fluoroheptane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584036#personal-protective-equipment-for-handling-1-fluoroheptane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com